

"Gastrin I (1-14), human" solubility and stability issues

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Compound of Interest

Compound Name: Gastrin I (1-14), human

Cat. No.: B15616309

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Technical Support Center: Gastrin I (1-14), Human

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the solubility and stability of **Gastrin I (1-14)**, **human**. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **Gastrin I (1-14), human**, and what is its primary function?

Gastrin I (1-14), human, is a 14-amino acid peptide fragment of the human hormone Gastrin I. [1][2][3] It is an endogenous gastrointestinal peptide hormone that plays a primary role in regulating gastric acid secretion.[1][3] It exerts its effects by binding to the cholecystokinin 2 (CCK2) receptors on parietal cells in the stomach.[1]

Q2: What are the recommended storage conditions for lyophilized Gastrin I (1-14), human?

Lyophilized **Gastrin I (1-14), human**, should be stored in a freezer at or below -20°C.[1][3] It is also recommended to protect it from moisture.[3] Under these conditions, the peptide can be stable for an extended period.

Q3: How long are reconstituted solutions of Gastrin I (1-14), human stable?



Reconstituted solutions of **Gastrin I (1-14)**, **human** are significantly less stable than the lyophilized powder. It is generally recommended to use reconstituted solutions immediately. If storage is necessary, it should be for a very short duration. For longer-term storage of solutions, it is advisable to aliquot the reconstituted peptide into single-use volumes and store them at -80°C to avoid repeated freeze-thaw cycles.[3]

Q4: How does the presence of a Trifluoroacetic acid (TFA) salt affect the peptide?

Trifluoroacetic acid (TFA) is often used in the purification of synthetic peptides and may be present as a counterion in the final product. The presence of TFA can have a few effects:

- Net Weight: TFA contributes to the total mass of the peptide powder. The actual peptide content is typically greater than 80% of the total weight.[1]
- Solubility: TFA salts generally improve the solubility of peptides in aqueous solutions.[1]
- Biological Assays: For most standard in vitro assays, the residual levels of TFA are unlikely
 to cause interference. However, for highly sensitive cellular or biochemical studies, its
 presence should be taken into consideration.[1]

Troubleshooting Guides Solubility Issues

Problem: My **Gastrin I (1-14), human**, will not dissolve in water.

Solution:

- Initial Assessment: Before dissolving the entire sample, test the solubility on a small aliquot.
 [4]
- Solvent Choice: **Gastrin I (1-14), human** is an acidic peptide. If it does not dissolve in water, you can try the following:
 - \circ Add a small amount of a basic solution, such as ammonium hydroxide (<50 µL), to the aqueous suspension and gently mix.[5]



- Alternatively, you can try dissolving the peptide in a small amount of an organic solvent like DMSO (50-100 μL) first, and then slowly add this solution to your aqueous buffer with stirring.[5]
- Physical Assistance:
 - Sonication: Gentle sonication can help to break up any aggregates and facilitate dissolution.
 - Vortexing: Gentle vortexing can also aid in dissolving the peptide.
 - Heating: Gentle warming of the solution may improve solubility, but it should be done with caution to avoid degradation.

Stability Concerns

Problem: I am concerned about the stability of my reconstituted **Gastrin I (1-14), human** during my experiment.

Solution:

- Fresh Preparation: Always aim to prepare your peptide solution fresh for each experiment.
- Avoid Freeze-Thaw Cycles: Repeated freezing and thawing can degrade the peptide. It is highly recommended to aliquot the stock solution into single-use volumes after reconstitution and store them at -80°C.[3]
- pH Considerations: The stability of peptides in solution can be pH-dependent. While specific
 data for Gastrin I (1-14), human is limited, it is generally advisable to maintain the pH of
 your experimental buffer within a physiological range unless otherwise required.
- Minimize Exposure: Keep the peptide solution on ice during experimental setup to minimize thermal degradation.

Data Presentation

Table 1: Solubility of Gastrin I (1-14), Human



Solvent	Concentration	Observations
Water	Soluble	May require assistance (e.g., vortexing, sonication).[5]
Ammonium Hydroxide (<50 μL added to water)	-	Can be used if the peptide does not dissolve in water alone.[5]
DMSO (50-100 μL)	-	Can be used as an initial solvent for hydrophobic peptides, followed by dilution in an aqueous buffer.[5]
10%-30% Acetic Acid	-	An alternative for acidic peptides that are difficult to dissolve in water.

Table 2: Storage and Stability of Gastrin I (1-14), Human

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C	Up to 3 years	Keep away from moisture.[3]
In Solvent	-80°C	Up to 1 year	Aliquot to avoid freeze-thaw cycles.[3]

Experimental Protocols Protocol for Reconstitution of Gastrin I (1-14), Human

- Preparation: Allow the lyophilized peptide vial to equilibrate to room temperature before opening to prevent condensation.
- Initial Solubilization:



- Add the desired volume of sterile, distilled water to the vial to achieve the target concentration.
- Gently vortex or sonicate the vial until the peptide is completely dissolved.
- Alternative Solubilization (if necessary):
 - If the peptide does not dissolve in water, add a small amount of ammonium hydroxide (<50 µL) to the suspension and mix gently.
 - Alternatively, dissolve the peptide in a minimal amount of DMSO (e.g., 50-100 μL) first.
 Then, add this solution dropwise to your aqueous buffer while stirring.
- Storage of Reconstituted Peptide:
 - For immediate use, keep the solution on ice.
 - For longer-term storage, aliquot the solution into single-use tubes and store at -80°C.

General Protocol for Assessing Peptide Stability

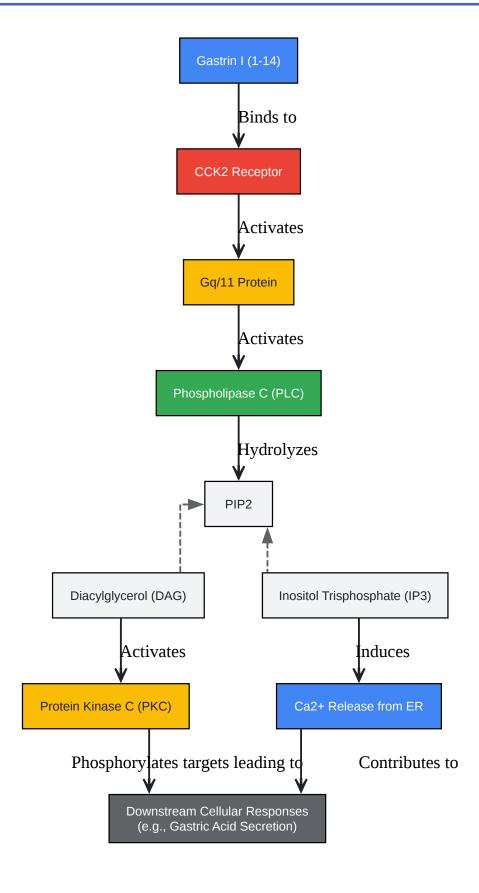
This is a general protocol that can be adapted to assess the stability of **Gastrin I (1-14)**, **human**, under various conditions (e.g., different temperatures, pH values).

- Sample Preparation: Reconstitute the peptide in the desired buffer at a known concentration.
- Incubation: Aliquot the peptide solution into multiple tubes. Incubate these tubes under the desired experimental conditions (e.g., 4°C, room temperature, 37°C) for different time points (e.g., 0h, 2h, 4h, 8h, 24h).
- Sample Analysis: At each time point, take one aliquot from each condition and stop any further degradation by freezing it immediately at -80°C.
- Quantification: Analyze the amount of intact peptide remaining in each sample using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).
- Data Analysis: Plot the percentage of intact peptide remaining against time for each condition to determine the stability profile.

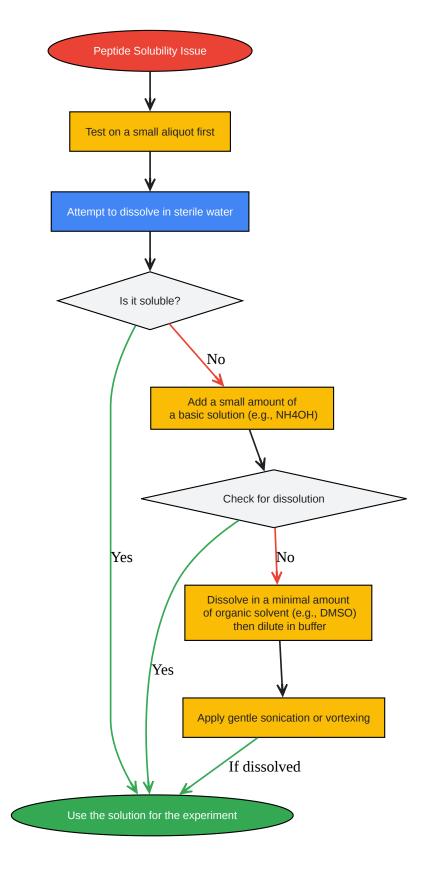


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